

# Hsp-990 solubility and stability in DMSO

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## Compound of Interest

Compound Name: Hsp-990

Cat. No.: B611965

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## Hsp-990 Technical Support Center

Welcome to the technical support center for **Hsp-990**. This guide provides detailed information, troubleshooting tips, and frequently asked questions regarding the solubility and stability of **Hsp-990** in Dimethyl Sulfoxide (DMSO).

## Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **Hsp-990** in DMSO?

The solubility of **Hsp-990** in DMSO can vary between different batches and suppliers. It is crucial to use fresh, anhydrous DMSO for the best results, as DMSO that has absorbed moisture will reduce the solubility of **Hsp-990**.<sup>[1][2]</sup> Below is a summary of reported solubility data.

Q2: My **Hsp-990** is not dissolving completely in DMSO. What should I do?

If you encounter solubility issues, consider the following:

- **Use Fresh DMSO:** Ensure you are using a new, unopened bottle of anhydrous or high-purity DMSO. Hygroscopic (moisture-absorbing) DMSO can significantly decrease solubility.<sup>[1][2]</sup>
- **Gentle Warming:** You can warm the solution gently (e.g., in a 37°C water bath) to aid dissolution.

- Sonication: Brief periods of sonication can also help break up particulates and facilitate dissolution.[\[2\]](#)
- Check Concentration: Verify that you are not exceeding the recommended solubility limits for your specific batch of **Hsp-990**.

Q3: How should I store my **Hsp-990** stock solution in DMSO?

For optimal stability, **Hsp-990** stock solutions in DMSO should be aliquoted into smaller, single-use volumes to prevent repeated freeze-thaw cycles.[\[1\]](#) Store these aliquots at -20°C for short-term storage or -80°C for long-term storage.

Q4: For how long is the **Hsp-990** DMSO stock solution stable?

The stability of the stock solution depends on the storage temperature:

- -80°C: Stable for up to 1-2 years.[\[1\]](#)[\[2\]](#)
- -20°C: Stable for up to 1 month.[\[1\]](#)

It is generally recommended to use freshly prepared solutions for the most reliable experimental results.[\[2\]](#)

Q5: I observed precipitation when diluting my DMSO stock solution into an aqueous buffer or cell culture medium. How can I prevent this?

This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous solution. To mitigate this:

- Dilute Directly: Add the DMSO stock solution directly to the pre-warmed culture medium or buffer with vigorous vortexing or mixing.
- Avoid High Final DMSO Concentration: Keep the final concentration of DMSO in your working solution as low as possible (typically below 0.5%) to avoid solvent-induced toxicity or precipitation.
- Use Intermediate Solvents: For in vivo formulations, co-solvents like PEG300, Tween-80, or corn oil are often used to maintain solubility when diluting the DMSO stock.[\[1\]](#)[\[2\]](#)

## Data Presentation

### Hsp-990 Solubility in DMSO

The table below summarizes the quantitative solubility data for **Hsp-990** in DMSO from various suppliers. Note that values can differ between batches.

Supplier	Solubility (mg/mL)	Molar Concentration (mM)	Notes
Selleck Chemicals	75 - 76 mg/mL	197.68 - 200.32 mM	Use of fresh DMSO is recommended as moisture can reduce solubility.[1]
MedChemExpress	≥ 33 mg/mL	≥ 86.98 mM	Hygroscopic DMSO significantly impacts solubility; use newly opened DMSO.[2]
Cayman Chemical	25 mg/mL	~65.9 mM	A crystalline solid formulation.[3]
APExBIO	≥ 12.3 mg/mL	≥ 32.4 mM	Insoluble in water and ethanol.[4]

Molecular Weight of **Hsp-990** is 379.39 g/mol .[1][2][3][4]

### Hsp-990 Storage and Stability

Form	Storage Temperature	Duration	Recommendations
Powder	-20°C	3 years	Store in a dry, dark place. <a href="#">[2]</a>
In DMSO	-80°C	1 - 2 years	Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[1]</a> <a href="#">[2]</a>
In DMSO	-20°C	1 month	Suitable for short-term storage. <a href="#">[1]</a>

## Experimental Protocols

### Protocol: Preparation of a 10 mM Hsp-990 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Hsp-990**.

Materials:

- **Hsp-990** powder (Formula Weight: 379.39 g/mol )
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated scale and vortex mixer

Procedure:

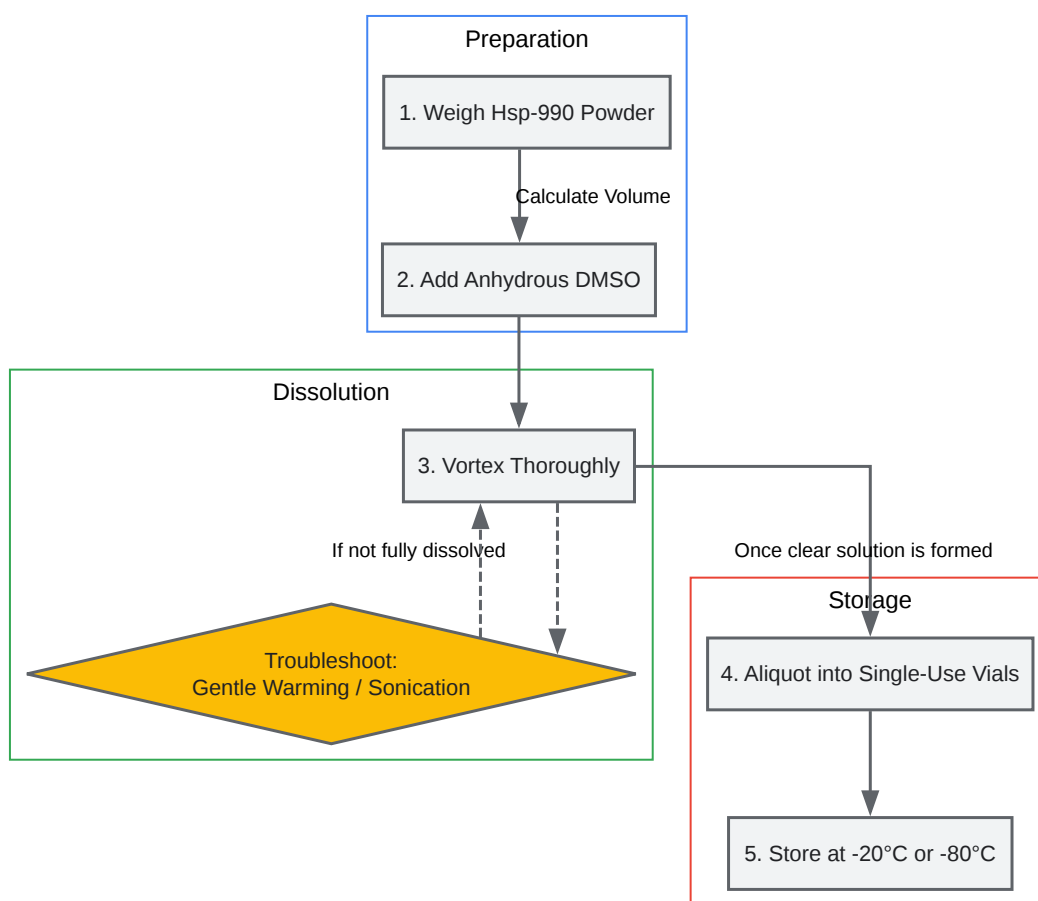
- Pre-weigh **Hsp-990**: Carefully weigh out the desired amount of **Hsp-990** powder. To prepare 1 mL of a 10 mM stock solution, you will need 3.79 mg of **Hsp-990**.
  - Calculation:  $10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 379.39 \text{ g/mol} \times 1000 \text{ mg/g} = 3.79 \text{ mg/mL}$
- Add DMSO: Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the **Hsp-990** powder. For 3.79 mg of **Hsp-990**, add 1 mL of DMSO.

- **Dissolve the Compound:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If necessary, gentle warming (up to 37°C) or brief sonication can be applied to aid dissolution.<sup>[2]</sup>
- **Aliquot for Storage:** Once a clear solution is obtained, dispense the stock solution into single-use aliquots in sterile cryovials. This prevents contamination and degradation from multiple freeze-thaw cycles.<sup>[1]</sup>
- **Store Properly:** Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for short-term storage (up to 1 month).<sup>[1][2]</sup>

## Visualizations

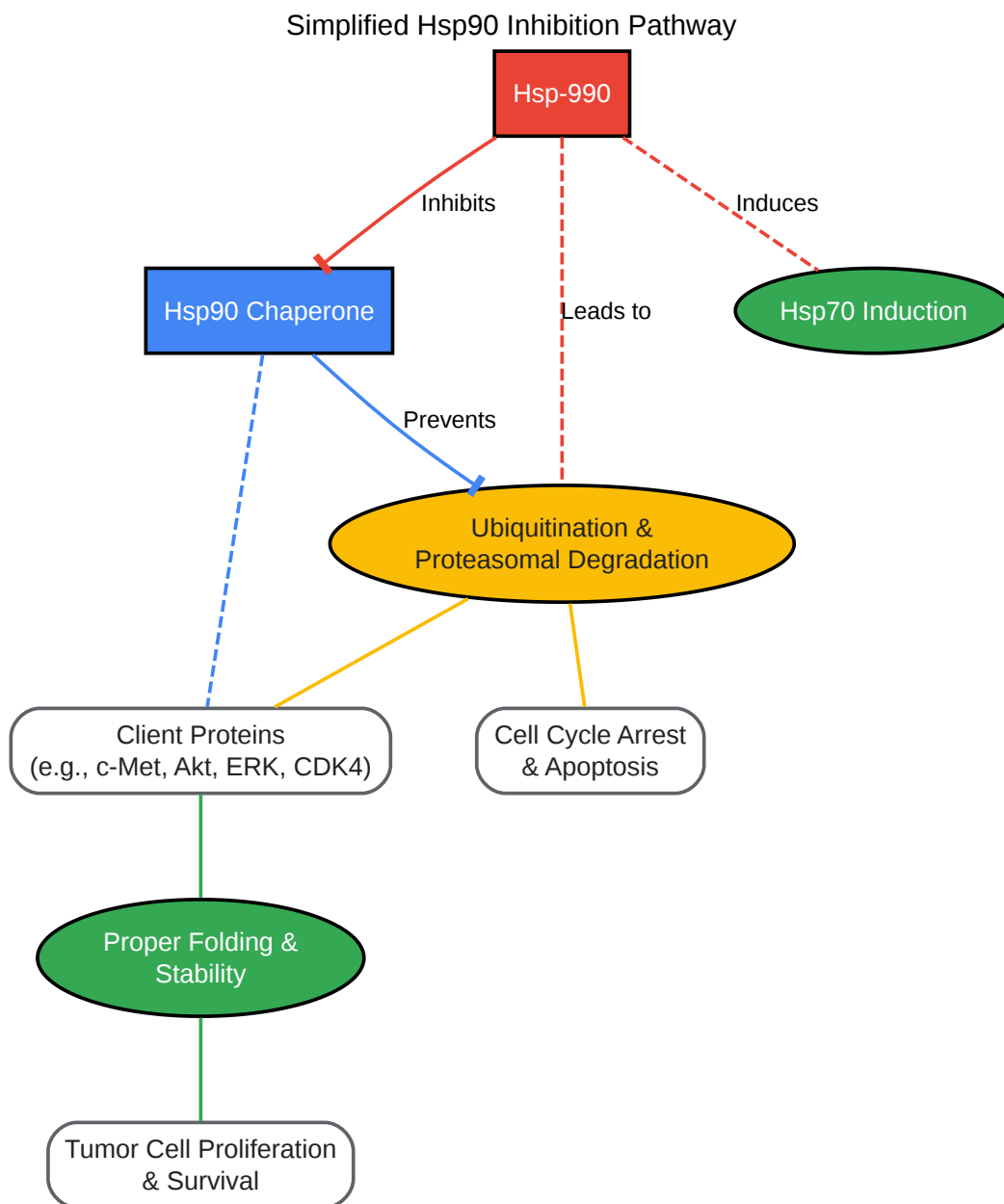
### Experimental Workflow: Hsp-990 Stock Solution Preparation

## Workflow for Hsp-990 Stock Solution Preparation

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Caption: A step-by-step workflow for preparing **Hsp-990** stock solutions.

## Hsp90 Inhibition Signaling Pathway



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Caption: **Hsp-990** inhibits Hsp90, leading to client protein degradation.

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